

# Application Notes and Protocols for Okenone Analysis

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## Compound of Interest

Compound Name: Okenone

Cat. No.: B1252383

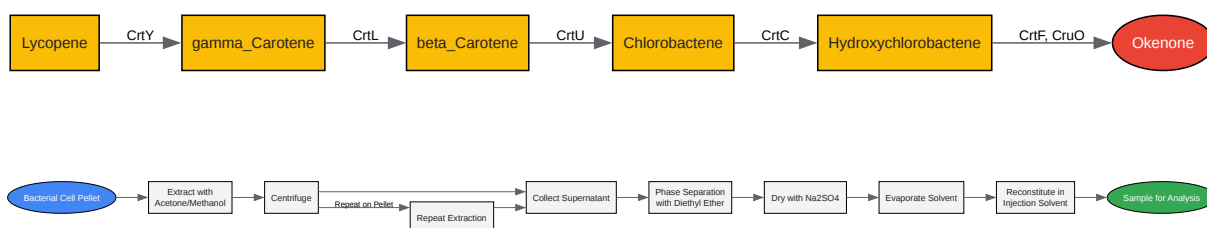
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These application notes provide detailed protocols for the sample preparation and analysis of **Okenone**, a unique carotenoid produced by purple sulfur bacteria. **Okenone** is a significant biomarker in geological and environmental studies and possesses potential applications in various fields due to its distinct chemical properties. The following sections offer step-by-step guidance on extraction, purification, and analysis, along with data on solvent efficiency and stability to ensure accurate and reproducible results.

## Okenone Biosynthetic Pathway

The biosynthesis of **Okenone** in purple sulfur bacteria follows a specialized carotenoid pathway. Understanding this pathway is crucial for studies related to microbial physiology, genetic engineering for carotenoid production, and for interpreting the presence of **Okenone** and its diagenetic product, okenane, in environmental samples.





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